

# Application Notes and Protocols: Naugard XL-1 in Wire and Cable Insulation

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## Compound of Interest

Compound Name: Naugard XL-1

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These application notes provide a comprehensive overview of the formulation and evaluation of **Naugard XL-1** in wire and cable insulation applications. **Naugard XL-1** is a multifunctional additive that acts as both a primary antioxidant and a metal deactivator, offering enhanced thermal stability and longevity to polymeric insulation materials, particularly cross-linked polyethylene (XLPE).

## Introduction to Naugard XL-1

**Naugard XL-1** is a sterically hindered phenolic antioxidant with a unique molecular structure that also incorporates a metal deactivator function. Its chemical name is 2,2'-oxalyldiamidobis[ethyl-3-(3,5-di-*t*-butyl-4-hydroxyphenyl)-propionate]. This dual functionality makes it highly effective in protecting polymers from degradation caused by both thermal oxidation and the catalytic effects of metal ions, which are often present as residues from polymerization catalysts or as contaminants in fillers and pigments.[1] In wire and cable insulation, where long-term reliability under various environmental stresses is critical, **Naugard XL-1** provides robust protection against degradation, thereby preserving the mechanical and electrical properties of the insulation.

Key Features of **Naugard XL-1**:

- Dual Functionality: Acts as a primary antioxidant (radical scavenger) and a metal deactivator (chelating agent).[1]

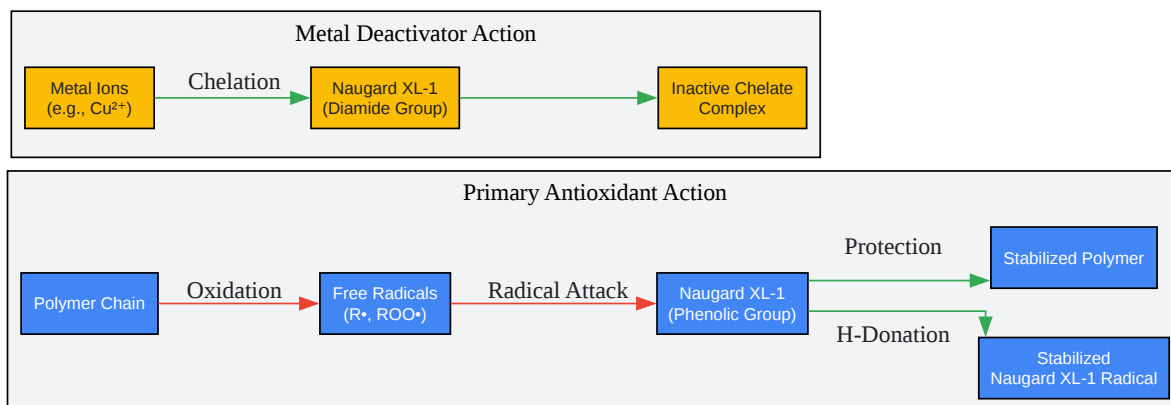
- Non-discoloring and Non-staining: Suitable for use in a wide range of colored and uncolored polymer formulations.[2]
- Synergistic Potential: Can be used in combination with other antioxidants to achieve enhanced performance.[1]
- High Thermal Stability: Effective in protecting polymers during high-temperature processing and in demanding end-use applications.

## Mechanism of Action

**Naugard XL-1** protects polymeric insulation through a two-pronged approach:

- Primary Antioxidant (Radical Scavenging): The sterically hindered phenolic groups in the **Naugard XL-1** molecule donate a hydrogen atom to reactive free radicals ( $R\cdot$ ,  $ROO\cdot$ ) that are formed during the oxidation of the polymer. This donation neutralizes the free radicals, preventing them from propagating the degradation chain reaction. The resulting **Naugard XL-1** radical is stabilized by resonance and steric hindrance, rendering it relatively unreactive and unable to initiate further degradation.
- Metal Deactivation (Chelation): Transition metal ions, such as copper and iron, can accelerate the decomposition of hydroperoxides ( $ROOH$ ) into highly reactive radicals, thereby significantly speeding up the degradation of the polymer. The diamide structure within the **Naugard XL-1** molecule acts as a chelating agent, binding to these metal ions and rendering them catalytically inactive.

The following diagram illustrates the dual protective mechanism of **Naugard XL-1**.



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Caption: Dual protective mechanism of **Naugard XL-1**.

## Formulation in Wire and Cable Insulation

**Naugard XL-1** is typically incorporated into XLPE insulation formulations at concentrations ranging from 0.1% to 0.5% by weight. The optimal loading level depends on several factors, including the specific grade of XLPE, the presence of other additives, the processing conditions, and the expected service life and environmental conditions of the wire or cable.

Illustrative Formulation Data:

The following tables provide illustrative data on the expected performance of **Naugard XL-1** in a typical XLPE wire insulation formulation. This data is based on general performance trends of hindered phenolic antioxidants and metal deactivators and is intended for comparative purposes. Actual results may vary depending on the specific experimental conditions.

Table 1: Effect of **Naugard XL-1** Concentration on Oxidative Induction Time (OIT)

Naugard XL-1 Concentration (wt%)	OIT at 200°C (minutes)
0.0 (Control)	15
0.1	45
0.2	85
0.3	120
0.4	150
0.5	180

Table 2: Effect of **Naugard XL-1** on Mechanical Properties of XLPE after Thermal Aging (1000 hours at 135°C)

Naugard XL-1 Concentration (wt%)	Tensile Strength Retention (%)	Elongation at Break Retention (%)
0.0 (Control)	40	35
0.1	65	60
0.2	80	75
0.3	90	85
0.4	95	90
0.5	98	95

## Experimental Protocols

The following protocols outline the key experiments for evaluating the performance of **Naugard XL-1** in wire and cable insulation.

## Sample Preparation

Objective: To prepare XLPE insulation samples with varying concentrations of **Naugard XL-1**.

Materials:

- Cross-linkable polyethylene (XLPE) resin
- **Naugard XL-1**
- Dicumyl peroxide (DCP) or other suitable cross-linking agent
- Two-roll mill or internal mixer
- Compression molding press
- Tensile bar and plaque molds

Procedure:

- Compounding:
  - Pre-heat the two-roll mill or internal mixer to the recommended processing temperature for the XLPE resin (typically 120-140°C).
  - Add the XLPE resin to the mixer and allow it to melt and form a consistent band.
  - Add the desired amount of **Naugard XL-1** and the cross-linking agent to the molten polymer.
  - Mix until a homogeneous blend is achieved (typically 5-10 minutes).
- Molding:
  - Transfer the compounded material to a pre-heated compression mold (tensile bar or plaque).
  - Pre-heat the material in the press for a few minutes to allow it to flow and fill the mold cavity.
  - Apply pressure and increase the temperature to the cross-linking temperature (typically 170-180°C) for the specified curing time.
  - Cool the mold under pressure to solidify the samples.

- Sample Conditioning:
  - Carefully remove the cured samples from the mold.
  - Condition the samples at standard laboratory conditions ( $23 \pm 2^{\circ}\text{C}$  and  $50 \pm 5\%$  relative humidity) for at least 24 hours before testing.

## Thermal Aging

Objective: To simulate the long-term thermal stress experienced by wire and cable insulation in service.

Apparatus:

- Forced-air circulating oven with temperature control.

Procedure (based on ASTM D3032):

- Place the prepared XLPE samples (tensile bars or plaques) in the aging oven.
- Set the oven to the desired aging temperature (e.g.,  $135^{\circ}\text{C}$  or  $150^{\circ}\text{C}$ ).
- Age the samples for a specified duration (e.g., 500, 1000, 2000 hours).
- At the end of the aging period, remove the samples from the oven and allow them to cool to room temperature before performing further tests.

## Mechanical Properties Testing

Objective: To evaluate the effect of **Naugard XL-1** on the tensile strength and elongation at break of the XLPE insulation before and after thermal aging.

Apparatus:

- Universal testing machine (tensile tester) with appropriate grips.
- Extensometer (optional, for precise elongation measurement).

Procedure (based on ASTM D638):

- Mount the dumbbell-shaped tensile specimen into the grips of the universal testing machine.
- Set the crosshead speed to the specified rate (e.g., 50 mm/min).
- Start the test and record the load and elongation data until the specimen breaks.
- Calculate the tensile strength (stress at break) and elongation at break (strain at break).
- Test at least five specimens for each formulation and condition (before and after aging) and report the average values.

## Oxidative Induction Time (OIT) Measurement

Objective: To assess the thermal stability of the XLPE formulations by measuring the time to the onset of oxidation.

Apparatus:

- Differential Scanning Calorimeter (DSC).

Procedure (based on ASTM D3895):

- Weigh a small sample (5-10 mg) of the XLPE formulation into an aluminum DSC pan.
- Place the pan in the DSC cell.
- Heat the sample to the desired isothermal test temperature (e.g., 200°C) under a nitrogen atmosphere.
- Once the temperature has stabilized, switch the purge gas from nitrogen to oxygen.
- Record the heat flow as a function of time.
- The OIT is the time from the introduction of oxygen until the onset of the exothermic oxidation peak.

The following workflow diagram summarizes the experimental evaluation process.



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Caption: Experimental workflow for evaluating **Naugard XL-1**.

## Conclusion

**Naugard XL-1** is a highly effective antioxidant and metal deactivator for enhancing the long-term thermal stability of wire and cable insulation. Its dual-function mechanism provides comprehensive protection against both oxidative and metal-catalyzed degradation. The experimental protocols outlined in these application notes provide a framework for formulators



and researchers to evaluate and optimize the performance of **Naugard XL-1** in their specific XLPE insulation systems. The illustrative data demonstrates the significant improvements in oxidative stability and retention of mechanical properties that can be achieved with the incorporation of **Naugard XL-1**.

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